

2,6-Dichloro-3,3'-bipyridine: Technical Profile & Synthesis Guide

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Compound of Interest

Compound Name: 2,6-Dichloro-3,3'-bipyridine

Cat. No.: B13129438

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Executive Summary & Identity

2,6-Dichloro-3,3'-bipyridine (CAS: 942206-19-1) is a non-symmetric bipyridine scaffold characterized by a 2,6-dichlorinated pyridine ring coupled at the C3 position to a second, unsubstituted pyridine ring.^[1] Unlike the more common symmetric 2,2'-bipyridines used in metal chelation, this 3,3'-isomer serves as a rigid, linear spacer in supramolecular chemistry and a "privileged scaffold" in medicinal chemistry. Its value lies in the chemically distinct electrophilic sites (C2-Cl vs. C6-Cl), allowing for sequential, regioselective functionalization to create complex, multi-heterocyclic drug candidates.

Chemical Identifiers

Property	Detail
CAS Number	942206-19-1
IUPAC Name	2,6-dichloro-3-(pyridin-3-yl)pyridine
Molecular Formula	C ₁₀ H ₆ Cl ₂ N ₂
Molecular Weight	225.07 g/mol
SMILES	<chem>Clc1nc(Cl)c(ccc1)-c2cccnc2</chem>
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DCM, DMSO, DMF; sparingly soluble in water

Synthesis Protocol: The Chemoselective Route

Core Challenge: The synthesis requires forming a C3–C3' bond between two pyridine rings while preserving the C2 and C6 chlorine atoms. Standard oxidative couplings of 2,6-dichloropyridine often lead to polymerization or C2/C6 coupling.

Solution: The most reliable, self-validating protocol utilizes chemoselective Suzuki-Miyaura cross-coupling. This method exploits the bond dissociation energy difference between C–I (weaker, reactive) and C–Cl (stronger, inert under specific conditions).

Validated Precursors

- Electrophile: 2,6-Dichloro-3-iodopyridine (The iodine provides the exclusive reactive handle).
- Nucleophile: Pyridine-3-boronic acid (or pinacol ester).
- Catalyst: Pd(PPh₃)₄ (Tetrakis) or Pd(dppf)Cl₂.

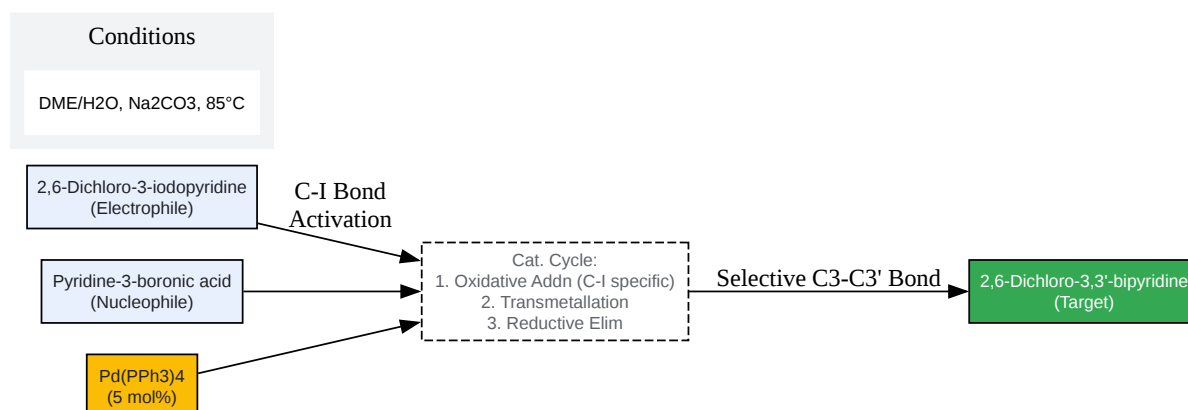
Step-by-Step Methodology

Note: This protocol is designed for a 10 mmol scale.

- Preparation:

- Charge a dry, argon-flushed Schlenk flask with 2,6-dichloro-3-iodopyridine (2.74 g, 10 mmol) and pyridine-3-boronic acid (1.35 g, 11 mmol, 1.1 equiv).
- Add DME (Dimethoxyethane) (40 mL) and 2M Na₂CO₃ (aq) (10 mL). Rationale: DME/Water mixtures ensure solubility of both the organic halide and the inorganic base.
- Degassing (Critical Step):
 - Perform three freeze-pump-thaw cycles or sparge with argon for 15 minutes. Causality: Oxygen poisons the Pd(0) species, leading to homocoupling byproducts.
- Catalyst Addition:
 - Add Pd(PPh₃)₄ (580 mg, 0.5 mmol, 5 mol%) under a positive stream of argon.
- Reaction:
 - Heat the mixture to 85°C for 12–16 hours. Monitor via TLC (30% EtOAc/Hexanes) or LC-MS.
 - Checkpoint: The starting iodide should disappear. If C–Cl coupling occurs (rare at 85°C with this catalyst), lower temperature to 70°C.
- Work-up & Purification:
 - Cool to room temperature.^[2] Dilute with water (50 mL) and extract with DCM (3 x 50 mL).
 - Wash combined organics with brine, dry over Na₂SO₄, and concentrate.^[3]
 - Purification: Flash column chromatography on silica gel. Elute with a gradient of Hexanes/EtOAc (8:2 to 6:4). The product typically elutes after the protodehalogenated byproducts.

Synthesis Logic Diagram



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Figure 1: Chemoselective synthesis pathway exploiting the reactivity gap between Aryl-I and Aryl-Cl bonds.^{[2][4][5]}

Reactivity & Regioselective Functionalization

The utility of **2,6-dichloro-3,3'-bipyridine** lies in the non-equivalence of its two chlorine atoms.

The Steric/Electronic Landscape

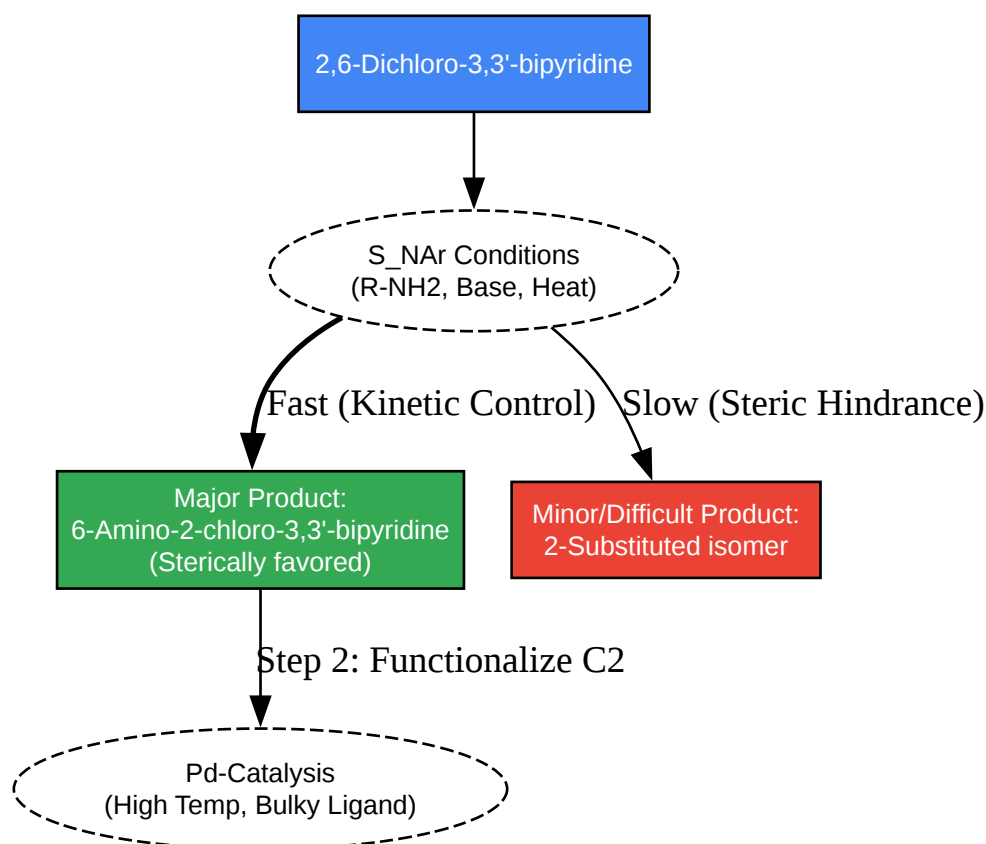
- C6-Chlorine (Distal): This position is sterically accessible. It is the primary site for Nucleophilic Aromatic Substitution (S_NAr).
- C2-Chlorine (Proximal): This position is sterically crowded by the bulky 3-pyridyl substituent and the ring nitrogen. However, it is electronically highly activated.

Functionalization Rules

- S_NAr (Nucleophilic Substitution):
 - Primary Attack: Occurs at C6.

- Mechanism:[2][4][6][7][8][9] The incoming nucleophile (e.g., amine, alkoxide) encounters less steric repulsion at C6 compared to the "ortho-substituted" C2 environment.
- Protocol: Treat with 1.0 equiv of amine/base at 60°C to selectively isolate the 6-substituted-2-chloro derivative.
- Cross-Coupling (Suzuki/Stille):
 - Primary Attack: Can be tuned, but C6 often reacts first with bulky phosphine ligands.
 - Sequential Strategy: To functionalize C2, one typically functionalizes C6 first (e.g., SNAr), then uses aggressive Pd-catalysis (e.g., Pd-PEPPSI or Buchwald precatalysts) to force coupling at the hindered C2 position.

Regioselectivity Workflow



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Figure 2: Decision tree for regioselective functionalization. C6 is the kinetic entry point for nucleophilic attacks.

Applications in Drug Discovery

This scaffold is particularly relevant for:

- **Kinase Inhibitors:** The bipyridine system mimics the adenine hinge-binding region of ATP. The C6-substituent can be tailored to reach the solvent-exposed region, while the C2-substituent can target the hydrophobic back pocket.
- **Allosteric Modulators:** The twisted conformation of the 3,3'-bipyridine bond (due to steric clash between hydrogens) creates a non-planar geometry, useful for fitting into chiral allosteric pockets.
- **PROTAC Linkers:** The scaffold serves as a rigid "exit vector" to connect an E3 ligase ligand to a target protein ligand.

Safety & Handling

- **Hazards:** Like most halopyridines, this compound is an Irritant (H315, H319, H335). It may cause skin sensitization.
- **Storage:** Store at 2–8°C under inert gas. The C–Cl bonds are stable to moisture, but the pyridine nitrogens can oxidize to N-oxides if exposed to air/light over prolonged periods.
- **Disposal:** Halogenated organic waste. Do not mix with strong acids (exothermic protonation).

References

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- Organic Chemistry Portal. "Suzuki Coupling - Mechanism and Recent Developments." (General protocol grounding). [\[Link\]](#)

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